Technical Master File: (2R)-2-Methyl-3-phenylpropanoic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(2R)-2-methyl-3-phenylpropanoic acid*
CAS No.:	*14367-67-0*
Cat. No.:	*B2855849*

Get Quote

CAS Number: 14367-67-0 Synonyms: (R)-

-Methylhydrocinnamic acid; (R)-2-Benzylpropionic acid Document Type: Technical Monograph & Protocol Guide Date: October 26, 2023[1]

Executive Summary

(2R)-2-Methyl-3-phenylpropanoic acid is a critical chiral building block (synthon) used extensively in the design of peptidomimetics, specifically for the inhibition of zinc-dependent metalloproteases such as Neutral Endopeptidase (NEP), Carboxypeptidase A, and Angiotensin-Converting Enzyme (ACE).[1]

Its structural significance lies in its ability to mimic the hydrophobic side chain of L-phenylalanine while introducing conformational constraints via the

-methyl group.[1][2] This modification increases metabolic stability by preventing proteolysis and locking the bioactive conformation.[2][3][4] This guide details the physicochemical profile, validated synthetic routes, and analytical controls required for its use in high-value drug development.[2][3][4]

© 2026 BenchChem. All rights reserved.

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7][8][9][10][11][12]

© 2026 BenchChem. All rights reserved.

Parameter	Specification	Technical Note
CAS Number	14367-67-0	Distinct from Racemate (1009-67-2) and (S)-isomer (14367-54-5).[1][2]
IUPAC Name	(2R)-2-methyl-3-phenylpropanoic acid	
Molecular Formula	C H O	MW: 164.20 g/mol
Physical State	Colorless Viscous Oil / Low-Melting Solid	Racemate mp is 39–41°C; Enantiomer often oils at RT due to lower packing energy.[1]
Boiling Point	167–168 °C @ 23 mmHg	High vacuum distillation required for purification.[2][3][4]
Chirality	(R)-Enantiomer	Critical: Corresponds to the stereochemical mimic of L-Phenylalanine due to CIP priority swap (see Section 5).[1][2][3]
Optical Rotation	(, CHCl)	Sign of rotation is solvent-dependent; strictly control solvent choice.[3]
Solubility	Soluble in CHCl , MeOH, Et O	Sparingly soluble in water; extractable at pH < 3.[3][4]

© 2026 BenchChem. All rights reserved.

Synthetic Pathways & Process Logic

The synthesis of **(2R)-2-methyl-3-phenylpropanoic acid** requires high enantiomeric excess (ee > 98%) to prevent eutomer/distomer interference in biological assays.[1] Three primary routes are industry-validated.[1][2][3]

Route A: Asymmetric Hydrogenation (Industrial Scalability)

This is the preferred route for kilogram-scale production due to atom economy.[2][3]

- Substrate:

  -Methylcinnamic acid.[2][3]

- Catalyst: Ruthenium or Iridium complex with chiral phosphine ligands (e.g., Ru(OAc)

  (BINAP)).[3][4]

- Mechanism: The catalyst coordinates with the carboxylate and the alkene, directing hydride transfer to the Re-face or Si-face depending on the ligand chirality.[1][2][3]

- Protocol Insight: High pressure (50–100 bar H

) is often required.[2][3][4] The choice of solvent (MeOH vs. Toluene) drastically affects the enantioselectivity.[2][3][4]

Route B: Evans Auxiliary (Laboratory Precision)

Ideal for small-scale, high-purity synthesis during early discovery phases.[1][2]

- Reagents: (4R,5S)-4-methyl-5-phenyl-2-oxazolidinone (Evans Auxiliary).[1][2]

- Step 1: Acylation of the auxiliary with hydrocinnamic acid (or propionic acid followed by benzylation).[2][3][4]

- Step 2: Asymmetric alkylation using NaHMDS (base) and Benzyl Bromide (electrophile) at -78°C.[2][3]

© 2026 BenchChem. All rights reserved.

- Step 3: Hydrolysis (LiOH/H

  O

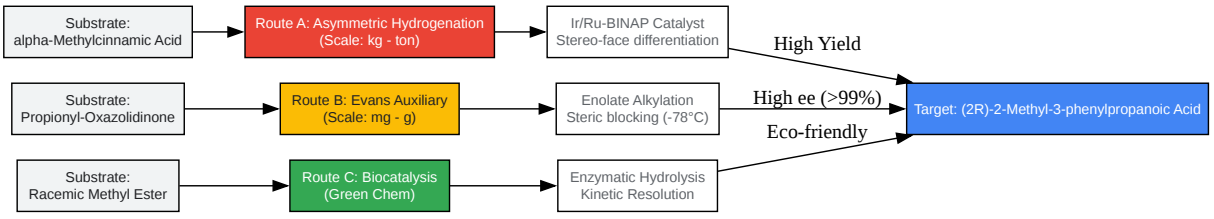
) to cleave the auxiliary.[2][3][4]

- Causality: The oxazolidinone ring creates steric bulk that forces the incoming electrophile to attack from the least hindered face, guaranteeing high de (diastereomeric excess).[3][4]

Route C: Biocatalytic Resolution (Green Chemistry)

- Substrate: Racemic Methyl 2-methyl-3-phenylpropanoate.[1][2]
- Biocatalyst:Candida antarctica Lipase B (CAL-B).[2][3]
- Process: The lipase selectively hydrolyzes the ester bond of the (S)-enantiomer (or (R)- depending on engineering), leaving the desired enantiomer as the unreacted ester or the acid product.[1][3]

Visualization: Synthetic Workflow Logic



Click to download full resolution via product page

Figure 1: Decision matrix for synthetic route selection based on scale and purity requirements.

Analytical Protocols & Quality Control

Trustworthiness in chiral chemistry relies on validating the enantiomeric excess (ee).[2][3][4] Standard rotation is insufficient for high-precision checking; Chiral HPLC is mandatory.[1][2][3]

© 2026 BenchChem. All rights reserved.

Protocol: Chiral HPLC Separation

This method separates the (R) and (S) enantiomers to quantify purity.[2][3]

- Column: Chiralcel OD-H (Daicel) or equivalent (Amylose tris(3,5-dimethylphenylcarbamate)).[1][3]
- Dimensions: 250 mm x 4.6 mm, 5 µm particle size.[2][3][4]
- Mobile Phase: n-Hexane : Isopropanol : Trifluoroacetic acid (98 : 2 : 0.1).[2][3]
  - Note: TFA is critical to suppress ionization of the carboxylic acid, sharpening the peak shape.[2][3][4]
- Flow Rate: 0.5 mL/min.
- Temperature: 25°C.
- Detection: UV @ 210 nm (Phenyl absorption) or 254 nm.[2][3][4]
- Expected Retention:
  - (S)-Enantiomer:

    12.5 min (varies by column age).[2][3]
  - (R)-Enantiomer:

    14.2 min.[2][3]
- Calculation:

  .[3]

Protocol: Optical Rotation[1][2][3]

- Instrument: Polarimeter with Na-D lamp (589 nm).[2][3]
- Solvent: Chloroform (CHCl

© 2026 BenchChem. All rights reserved.

) (Stabilized with amylene, not ethanol, to avoid esterification side reactions).

- Concentration: 1.0 g/100 mL (

).

- Acceptance Criteria:

  to

  .[1][3]

  - Alert: A reading of

    indicates racemization.[2][3][4] A positive reading indicates the (S)-enantiomer.[2][3]

Pharmaceutical Applications & Mechanism[8][12]

The "Stereochemical Flip" Insight

Researchers often confuse the configuration because L-Phenylalanine is (S), but its methyl-analog mimic, **(2R)-2-methyl-3-phenylpropanoic acid**, is (R).[1]

- Reason: In L-Phe, the priority is

  .[2][3][4]

- In the methyl analog, the priority is

  .[2][3][4]

- The change in priority of the substituents (Methyl is lower priority than Benzyl, whereas Amino was higher) reverses the descriptor (S to R) even though the spatial arrangement of the side chain relative to the backbone remains identical.[3][4]

- Implication: The (R)-acid is the correct stereoisomer to mimic natural L-amino acids in inhibitor design.[1][2]

Target: Metalloprotease Inhibitors

This molecule serves as the "warhead" or recognition element for zinc-metalloproteases.[2][3]

© 2026 BenchChem. All rights reserved.

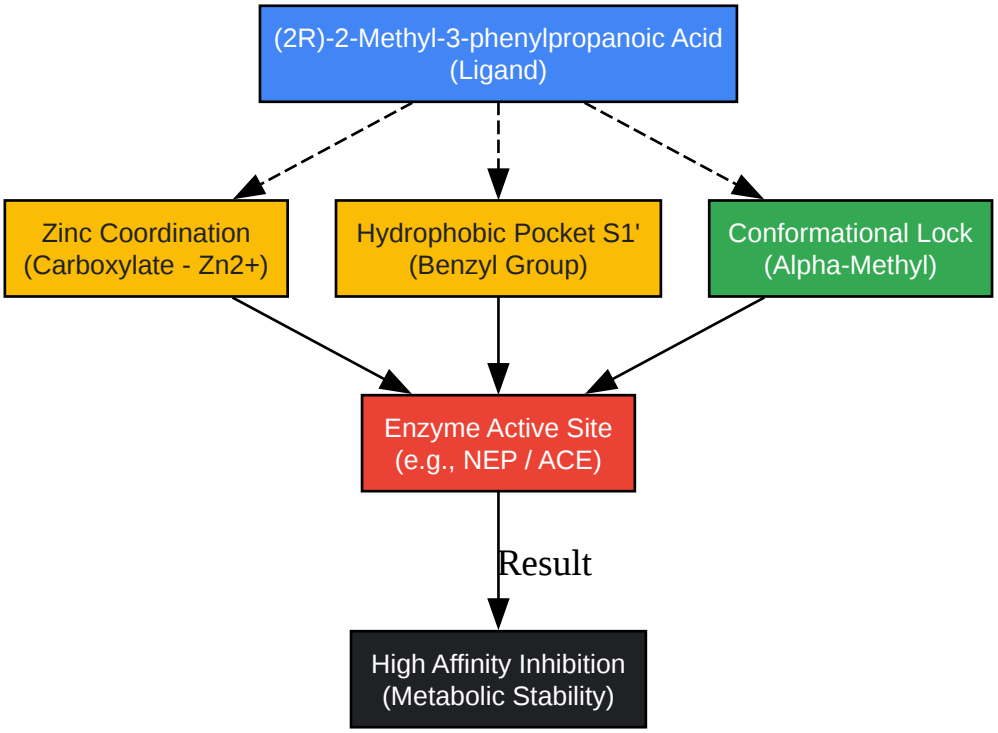
- Mechanism: The carboxylate group coordinates the Zinc ion (

) in the enzyme active site.[3] The benzyl group occupies the hydrophobic S1' pocket.[2][3][4] The

  -methyl group restricts rotation, minimizing the entropy penalty upon binding.[2][3][4]

- Specific Drugs: Used in the synthesis of Dual Enkephalinase Inhibitors (inhibiting NEP and ACE) for analgesia and hypertension.[2][3][4]

Visualization: Pharmacophore Binding Logic



Click to download full resolution via product page

Figure 2: Mechanistic interaction of the (2R)-ligand within the metalloprotease active site.[1]

Safety & Handling (MSDS Summary)

- Hazards: Skin Irritant (H315), Eye Irritant (H319).[3][4]

- Storage: Store at +2°C to +8°C. The acid is stable, but the oil form can oxidize over long periods; store under nitrogen atmosphere.[2][3][4]

© 2026 BenchChem. All rights reserved.

- Disposal: Dissolve in combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[2][3][4]

References

- Sigma-Aldrich.**(2R)-2-Methyl-3-phenylpropanoic acid** Product Specification & CAS Data. Retrieved from [1]
- Cymit Quimica.Technical Data Sheet: (R)-alpha-Methylhydrocinnamic acid. Retrieved from [3]
- Royal Society of Chemistry.Iridium Catalysts for Asymmetric Hydrogenation of alpha,beta-Unsaturated Acids. (Detailed protocol for synthesis). Retrieved from [3]
- National Institutes of Health (PubChem).Compound Summary: **(2R)-2-methyl-3-phenylpropanoic acid**.[1][2] Retrieved from [3]
- Organic Syntheses.General Procedures for Methylation of Arylacetic Acids. (Context for racemic synthesis challenges). Retrieved from [3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemsynthesis.com [chemsynthesis.com]
- 2. (2R)-2-Methyl-3-phenylpropanoic acid | CymitQuimica [cymitquimica.com]
- 3. (2S)-2-methyl-3-phenylpropanoic acid | C10H12O2 | CID 5288102 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Showing Compound 3-Phenylpropyl 2-methylpropanoate (FDB012882) - FooDB [foodb.ca]

- To cite this document: BenchChem. [Technical Master File: (2R)-2-Methyl-3-phenylpropanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b2855849/docs#technical-master-file-2r-2-methyl-3-phenylpropanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check